

An In-depth Technical Guide to 1,3-Dichloropentane

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Compound of Interest

Compound Name: 1,3-Dichloropentane

Cat. No.: B1348517

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This technical guide provides a comprehensive overview of **1,3-dichloropentane**, including its chemical identifiers, physical and chemical properties, and safety information. This document is intended for researchers, scientists, and professionals in drug development who may use or encounter this compound in their work.

Core Identifiers and Chemical Structure

1,3-Dichloropentane is a halogenated alkane. Its fundamental identifiers are crucial for accurate documentation and database searches.

Identifier	Value	Source
CAS Number	30122-12-4	[1] [2] [3] [4] [5] [6]
IUPAC Name	1,3-dichloropentane	[2] [3]
Molecular Formula	C ₅ H ₁₀ Cl ₂	[2] [3] [4] [5] [7]
Molecular Weight	141.04 g/mol	[2] [4]
InChI	InChI=1S/C5H10Cl2/c1-2-5(7)3-4-6/h5H,2-4H2,1H3	[1] [3] [5] [7]
InChIKey	QMLLRWZQACTYAX-UHFFFAOYSA-N	[3] [5] [7]
SMILES	CCC(CCCl)Cl	[3] [4] [7]
PubChem CID	520465	[2] [3] [7]
MDL Number	MFCD19232137	[2] [4]
EC Number	980-839-5	[3]

Physicochemical Properties

A summary of the key physical and chemical properties of **1,3-dichloropentane** is presented below. These properties are essential for understanding its behavior in various experimental settings.

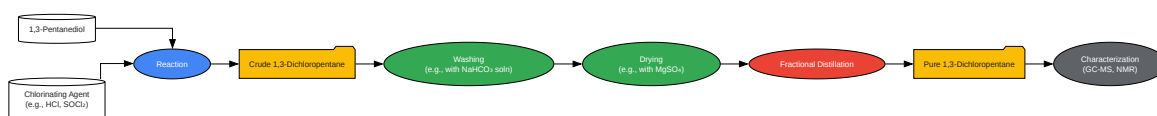
Property	Value	Unit	Source
Normal Boiling Point (Tboil)	Not Available	K	[1]
Normal Melting Point (Tfus)	Not Available	K	[1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	35.11	kJ/mol	[1]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	13.58	kJ/mol	[1]
Octanol/Water Partition Coefficient (logPoct/wat)	2.633	[1]	
Water Solubility (log10WS)	-2.33	mol/l	[1]
McGowan's Characteristic Volume (McVol)	105.790	ml/mol	[1]
Kovats Retention Index (Standard polar)	1272	[1][3]	
Kovats Retention Index (Semi-standard non-polar)	940	[1][3]	

Synthesis and Experimental Protocols

While specific experimental protocols for the synthesis of **1,3-dichloropentane** are not readily available in the public domain, general methods for the synthesis of similar dichlorinated alkanes can be adapted. For instance, the synthesis of 1,3-dichloropropane is achieved by reacting 1,3-propanediol with hydrochloric acid.[8] A similar approach using 1,3-pentanediol and a suitable chlorinating agent, such as thionyl chloride or hydrochloric acid under pressure, could potentially yield **1,3-dichloropentane**. The synthesis of 1,5-dichloropentane from 1,5-

pentanediol using concentrated aqueous hydrochloric acid at elevated pressure (8-15 atm) and temperature (150-170°C) has been reported with good yields.[9]

A generalized workflow for the synthesis and purification of a dichlorinated alkane from its corresponding diol is depicted below.



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A generalized workflow for the synthesis and purification of **1,3-dichloropentane**.

Safety Information

1,3-Dichloropentane is a flammable liquid and vapor.[3] It is harmful if swallowed, in contact with skin, or if inhaled.[3] It causes skin and serious eye irritation and may cause respiratory irritation.[3]

Hazard Statements:

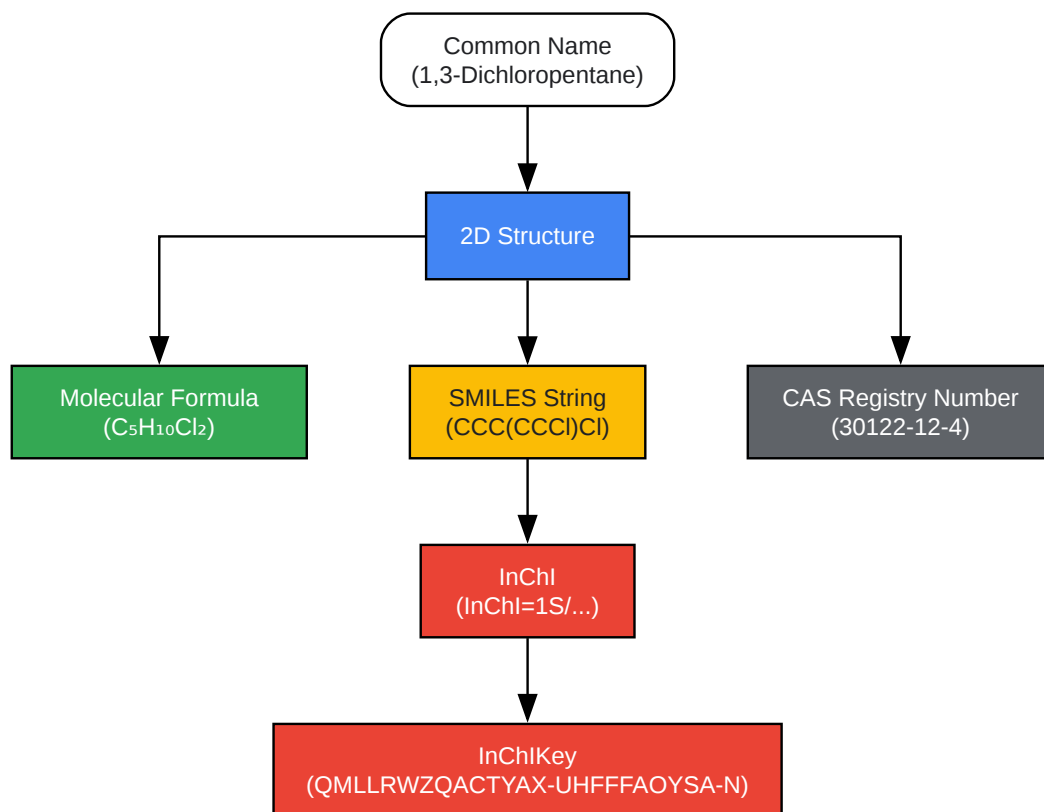
- H226: Flammable liquid and vapor[3]
- H302: Harmful if swallowed[3]
- H312: Harmful in contact with skin[3]
- H315: Causes skin irritation[3]

- H319: Causes serious eye irritation[3]
- H332: Harmful if inhaled[3]
- H335: May cause respiratory irritation[3]

Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. In case of a spill, eliminate all ignition sources and absorb the spill with a non-combustible material.[10]

Logical Relationships in Chemical Identification

The various identifiers of a chemical compound are interconnected and provide a hierarchical and cross-referenced means of identification. This ensures that researchers can unambiguously refer to the same chemical substance. The following diagram illustrates the logical flow from the common name to more specific and machine-readable identifiers.



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